

Application Note: Synthesis and Characterization of 3-(Aminomethyl)-3-methylpentane Hydrochloride

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Compound of Interest

Compound Name: 3-(Aminomethyl)-3-methylpentane hydrochloride
CAS No.: 2137575-48-3
Cat. No.: B2889874

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Target Audience: Synthetic Chemists, Medicinal Chemists, and Drug Development Professionals
Compound Synonyms: 2-Ethyl-2-methylbutan-1-amine hydrochloride
CAS Registry Number: 2137575-48-3[1]

Introduction and Strategic Rationale

The incorporation of sterically hindered, branched primary amines into pharmacophores is a well-established strategy in modern drug discovery. The geminal dialkyl substitution adjacent to the aminomethyl group serves to enhance lipophilicity, restrict conformational flexibility, and significantly improve metabolic stability by shielding the amine from oxidative deamination by monoamine oxidases (MAOs).

This application note details a robust, scalable, and self-validating three-step synthetic protocol for **3-(aminomethyl)-3-methylpentane hydrochloride**[1]. By starting from commercially available 2-methylbutyronitrile, the target compound is accessed via

-alkylation, exhaustive reduction, and anhydrous salt formation.

Mechanistic Overview & Causality

To ensure high yields and product purity, the experimental choices in this workflow are governed by strict mechanistic rationales:

- **-Alkylation of Nitriles:** The use of Lithium Diisopropylamide (LDA) at cryogenic temperatures (-78 °C) ensures the quantitative formation of the ketenimine anion. Unlike Grignard reagents, the bulky diisopropylamine byproduct does not act as a nucleophile, preventing unwanted addition to the electrophilic nitrile carbon[2]. Ethyl iodide is selected over ethyl bromide due to its superior electrophilicity, which is critical when overcoming the steric penalty of generating a quaternary carbon center.

- **Exhaustive Nitrile Reduction:** The newly formed quaternary

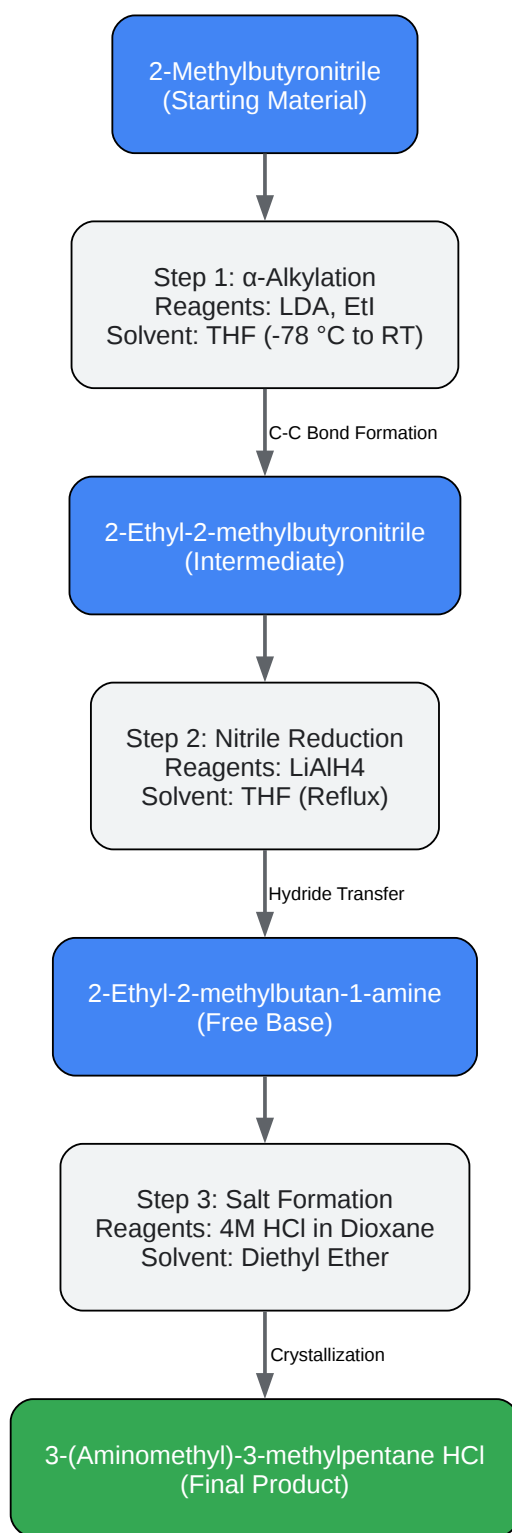
-carbon in 2-ethyl-2-methylbutyronitrile severely sterically shields the nitrile group. Standard catalytic hydrogenation often stalls at the imine intermediate or requires specialized high-pressure equipment. Lithium Aluminum Hydride (LiAlH

) delivers nucleophilic hydride with sufficient driving force to fully reduce the nitrile to the primary amine[3].

- **Anhydrous Salt Formation:** The free base is a lipophilic, volatile liquid susceptible to atmospheric oxidation and CO

absorption. Precipitation with anhydrous 4M HCl in dioxane from a non-polar solvent (diethyl ether) drives the equilibrium entirely toward the crystalline hydrochloride salt, providing a highly pure, bench-stable solid suitable for long-term storage and biological assays.

Synthetic Workflow



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Figure 1: Three-step synthetic workflow for **3-(Aminomethyl)-3-methylpentane hydrochloride**.

Materials and Reagents

Table 1: Quantitative reagent requirements for a 50 mmol scale synthesis.

Reagent / Chemical	CAS Number	MW (g/mol)	Equivalents	Amount	Role
2-Methylbutyronitrile	1678-01-9	83.13	1.0	4.16 g (5.27 mL)	Starting Material
Diisopropylamine	108-18-9	101.19	1.1	5.56 g (7.70 mL)	Precursor to Base
n-Butyllithium (2.5M)	109-72-8	64.06	1.1	22.0 mL	Strong Base
Ethyl Iodide	75-03-6	155.97	1.2	9.36 g (4.80 mL)	Electrophile
Lithium Aluminum Hydride	16853-85-3	37.95	1.5	2.28 g	Reducing Agent
4M HCl in Dioxane	7647-01-0	36.46	1.2*	10.2 mL	Salt Former
Tetrahydrofuran (THF)	109-99-9	72.11	-	150 mL total	Anhydrous Solvent

*Equivalents calculated based on the theoretical yield of the intermediate free base (assumed 34 mmol).

Experimental Protocols

Step 1: Synthesis of 2-Ethyl-2-methylbutyronitrile

- Preparation of LDA: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet. Add anhydrous THF (50 mL) and diisopropylamine (7.70 mL, 55

mmol). Cool the solution to -78 °C using a dry ice/acetone bath. Add n-BuLi (22.0 mL of a 2.5 M solution in hexanes, 55 mmol) dropwise over 15 minutes. Stir for 30 minutes at -78 °C.

- Enolate Formation: Add 2-methylbutyronitrile (5.27 mL, 50 mmol) dropwise. Stir the reaction mixture at -78 °C for 1 hour to ensure complete formation of the ketenimine anion.
- Alkylation: Add ethyl iodide (4.80 mL, 60 mmol) dropwise. Remove the dry ice bath and allow the reaction to warm to room temperature. Stir overnight (12–16 hours).
- Workup (In-Process Control): Quench the reaction carefully with saturated aqueous NH

Cl (50 mL). Extract the aqueous layer with ethyl acetate (3 × 50 mL). Wash the combined organic layers with brine, dry over anhydrous Na

SO

, and concentrate under reduced pressure.

- Purification: Purify the crude oil by vacuum distillation (b.p. ~145 °C at 760 mmHg) or flash chromatography (hexanes/EtOAc) to yield 2-ethyl-2-methylbutyronitrile as a colorless liquid (~4.45 g, 80% yield).

Step 2: Synthesis of 2-Ethyl-2-methylbutan-1-amine

- Preparation of Hydride Suspension: Suspend LiAlH

(2.28 g, 60 mmol) in anhydrous THF (50 mL) in a flame-dried 250 mL two-neck flask equipped with a reflux condenser and dropping funnel. Cool the suspension to 0 °C.

- Reduction: Dissolve 2-ethyl-2-methylbutyronitrile (4.45 g, 40 mmol) in anhydrous THF (20 mL). Add this solution dropwise to the LiAlH

suspension over 30 minutes.

- Reflux: Remove the ice bath and heat the reaction mixture to reflux (66 °C) for 12 hours.
Mechanistic Note: The extended reflux time is mandatory to overcome the steric hindrance of the quaternary

-carbon adjacent to the nitrile[3].

- Fieser Workup (Critical Quality Attribute): Cool the reaction mixture to 0 °C. Quench the excess hydride sequentially and dropwise with:
 - 2.28 mL of deionized water
 - 2.28 mL of 15% aqueous NaOH
 - 6.84 mL of deionized water Stir vigorously until the aluminum salts precipitate as a stark white, granular solid. Filter the salts through a pad of Celite and wash with diethyl ether (3 × 30 mL).
- Concentration: Dry the combined organic filtrates over Na

SO

and carefully concentrate under reduced pressure (avoid high vacuum to prevent loss of the volatile free base) to yield 2-ethyl-2-methylbutan-1-amine as a pale yellow oil (~3.92 g, 85% yield).

Step 3: Synthesis of 3-(Aminomethyl)-3-methylpentane Hydrochloride

- Dissolution: Dissolve the free base (3.92 g, 34 mmol) in anhydrous diethyl ether (50 mL) in an Erlenmeyer flask. Cool the solution to 0 °C.
- Precipitation: Add 4M HCl in dioxane (10.2 mL, 40.8 mmol) dropwise with vigorous stirring. A white precipitate will form immediately.
- In-Process Control (pH Check): After the addition is complete, check the pH of the supernatant with pH paper to ensure it is firmly acidic (pH < 2). Stir for an additional 1 hour at 0 °C to ensure complete crystallization.
- Isolation: Filter the white crystalline solid using a Büchner funnel. Wash the filter cake with cold anhydrous diethyl ether (2 × 20 mL).
- Drying: Dry the product under high vacuum overnight to yield **3-(aminomethyl)-3-methylpentane hydrochloride** as a white crystalline powder (~4.64 g, 90% yield).

Analytical Characterization

Table 2: Expected spectroscopic data for **3-(Aminomethyl)-3-methylpentane Hydrochloride**.

Technique	Solvent	Expected Spectral Data
H NMR (400 MHz)	DMSO-	8.10 (br s, 3H, -NH
		), 2.75 (s, 2H, -CH
		-N), 1.35 (q, J = 7.5 Hz, 4H, -
		CH
		-CH
		), 0.88 (s, 3H, -CH
		), 0.82 (t, J = 7.5 Hz, 6H, -CH
		-CH
		).
		46.2 (-CH
		-N), 35.8 (C
		), 26.4 (-CH
		-CH
		), 21.1 (-CH
		), 7.8 (-CH
		-CH
		).
		m/z calcd for C
		H
		N
		[M+H]
		116.1434, found 116.1438.

Melting Point

N/A

>200 °C (dec.)

References

- Master Organic Chemistry. "Lithium Aluminum Hydride (LiAlH₄) For Reduction of Carboxylic Acid Derivatives". URL:[[Link](#)]
- Wikipedia. "Nitrile Anion". URL:[[Link](#)]
- Organic Syntheses. "Phase-Transfer Alkylation of Nitriles: 2-Phenylbutyronitrile". Org. Synth. 1976, 55, 91. URL:[[Link](#)]

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Sources

- 1. 3-methylpentane | Sigma-Aldrich [sigmaaldrich.com]
- 2. Nitrile anion - Wikipedia [en.wikipedia.org]
- 3. Lithium Aluminum Hydride (LiAlH₄) For Reduction of Carboxylic Acid Derivatives [edurev.in]
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